

# AP-C3: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: AP-C3  
Cat. No.: B12368547

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**AP-C3** is a potent and selective small-molecule inhibitor of cyclic guanosine monophosphate (cGMP)-dependent protein kinase II (cGKII). This document provides a comprehensive technical overview of **AP-C3**, including its chemical properties, mechanism of action, and detailed experimental protocols for its use in research settings. The information presented herein is intended to support researchers in the fields of cell biology, pharmacology, and drug development in their investigation of the cGKII signaling pathway and the therapeutic potential of its modulation.

## Chemical Properties of AP-C3

**AP-C3**, with the Chemical Abstracts Service (CAS) number 682795-78-4, is a well-characterized inhibitor of cGKII.<sup>[1]</sup> Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	682795-78-4	[1]
Molecular Formula	C22H23N3O4	MedchemExpress
Molecular Weight	393.44 g/mol	MedchemExpress
pIC50 for cGKII	6.3	[1]
Physical State	Solid	N/A
Solubility	Soluble in DMSO	N/A
Storage	Store at -20°C	N/A

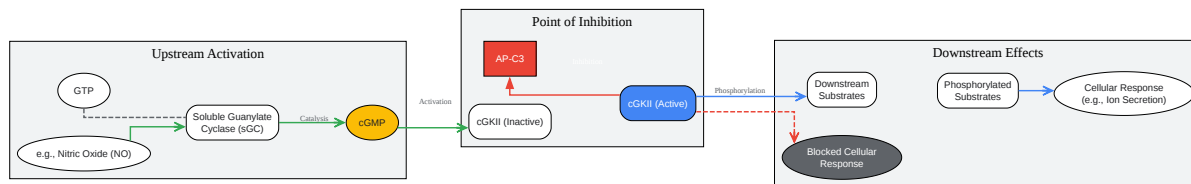
Note: Detailed information on melting point, boiling point, and specific solubility concentrations are not readily available in public literature. It is recommended to refer to the manufacturer's certificate of analysis for specific batch data.

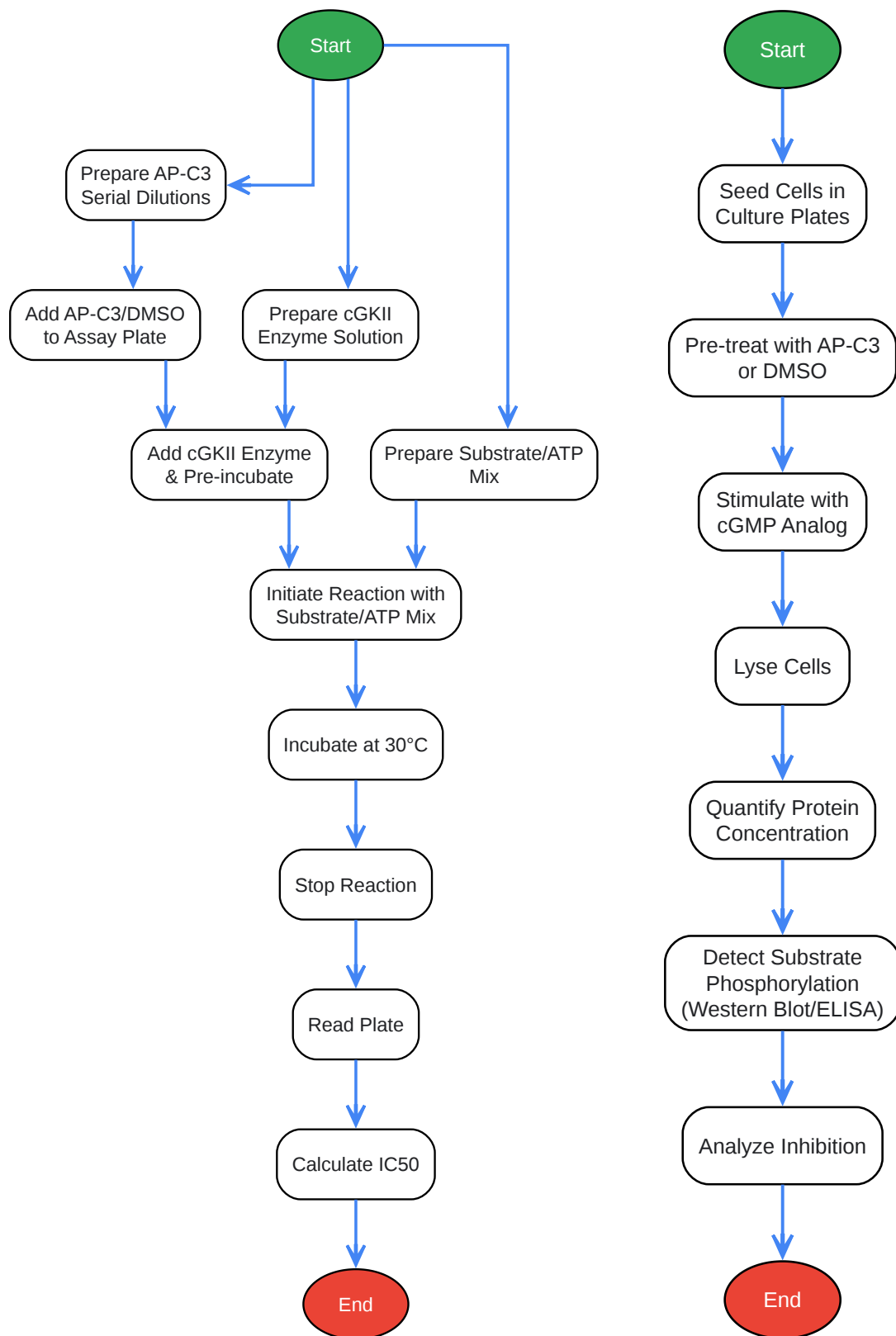
## Mechanism of Action: Inhibition of cGKII Signaling

**AP-C3** exerts its biological effects through the potent and selective inhibition of cGMP-dependent protein kinase II (cGKII).[1] cGKII is a key downstream effector in the nitric oxide (NO)/cGMP signaling pathway. This pathway plays a crucial role in various physiological processes, including intestinal ion secretion, bone growth, and neuronal function.[2]

The canonical activation of this pathway begins with the synthesis of cGMP from guanosine triphosphate (GTP) by guanylate cyclases. cGMP then binds to and activates cGKII. Activated cGKII, a serine/threonine kinase, phosphorylates a variety of downstream target proteins, thereby modulating their activity and eliciting a cellular response.

**AP-C3** acts as an inhibitor at the level of cGKII, preventing the phosphorylation of its downstream substrates. This leads to a blockade of the cGKII-mediated signaling cascade.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. cGMP-dependent protein kinases \(cGK\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [AP-C3: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12368547/docs#ap-c3-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b12368547/docs#ap-c3-a-technical-guide-for-researchers)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check